

Application Notes and Protocols for Enoxacin Treatment in Prostate Cancer Cell Lines

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Compound of Interest

Compound Name: Enoxacin

Cat. No.: B1671340

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Introduction

Enoxacin, a fluoroquinolone antibiotic, has demonstrated significant anti-tumoral effects in prostate cancer (PCa) cell lines.[1][2][3][4][5] This document provides detailed application notes and protocols for researchers investigating the use of **enoxacin** as a potential therapeutic agent against prostate cancer. The protocols outlined below are based on established methodologies and published data, offering a comprehensive guide for in vitro studies.

Enoxacin's primary mechanism of action in prostate cancer cells involves the enhancement of microRNA (miRNA) biogenesis in a TRBP-dependent manner, leading to the restoration of tumor-suppressor miRNAs.[1][3][6] This ultimately results in decreased cell viability, induction of apoptosis, cell cycle arrest, and inhibition of cell invasiveness.[1][3][6] An additional mechanism involves the induction of apoptosis through the upregulation of pro-apoptotic proteins and the downregulation of anti-apoptotic proteins, alongside the induction of autophagy and endoplasmic reticulum (ER) stress.[2][5]

Quantitative Data Summary

The following tables summarize the reported effects of **enoxacin** on various prostate cancer cell lines.

Table 1: IC50 and EC50 Values of **Enoxacin** in Prostate Cancer Cell Lines

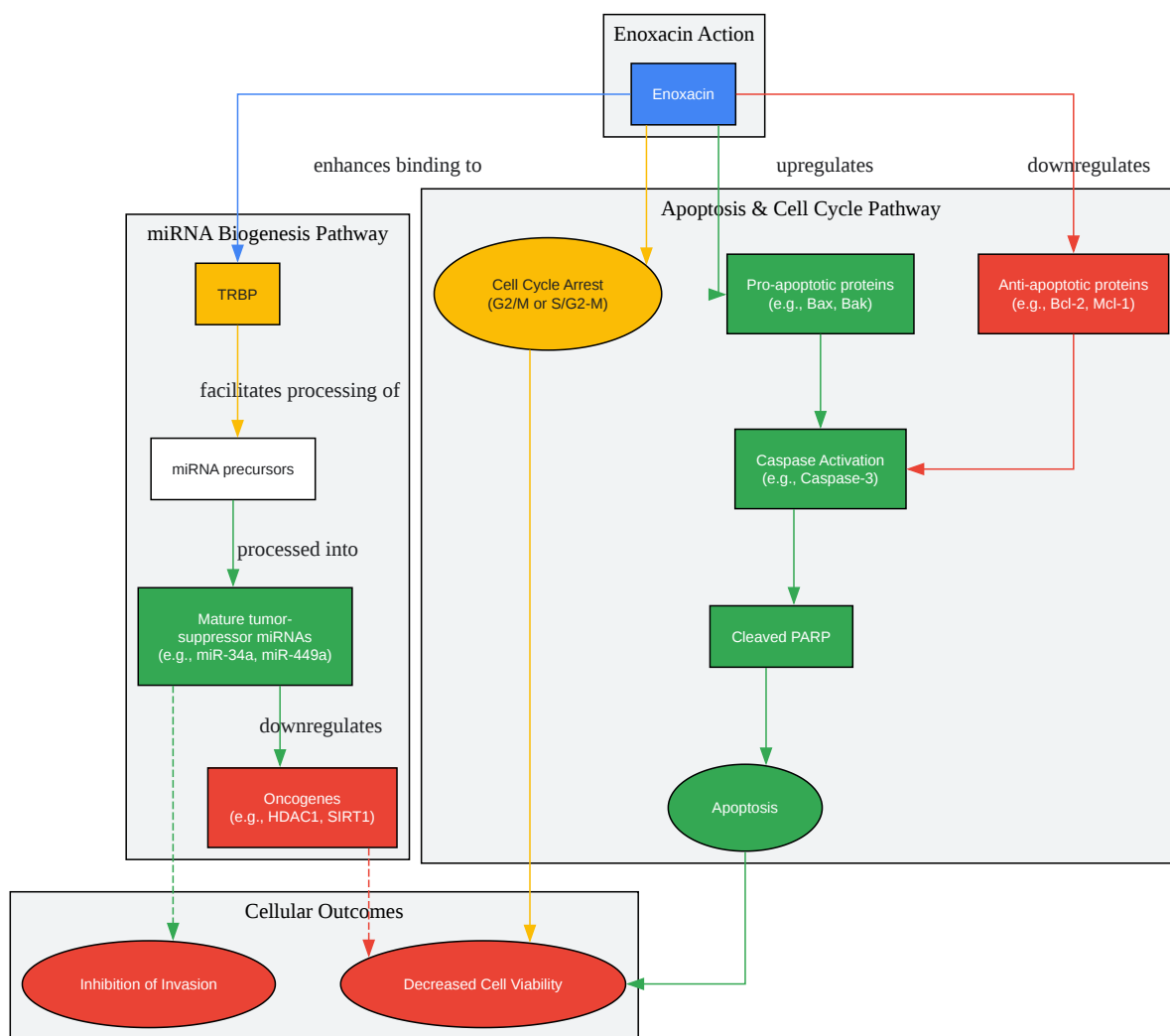
Cell Line	IC50 (μM)	EC50 (μM)	Treatment Duration	Reference
PC-3	20.2 ± 2.3	-	48h	
DU145	21.5 ± 2.5	141	48h / 72h	[6]
LNCaP	25.3 ± 3.6	105	48h / 72h	[6]
C4-2	28.6 ± 3.3	-	48h	

Table 2: Effects of **Enoxacin** on Cell Viability, Apoptosis, and Cell Cycle in Prostate Cancer Cell Lines

Cell Line	Enoxacin Conc. (μM)	Treatment Duration	Effect on Cell Viability (% decrease)	Effect on Apoptosis (% increase)	Cell Cycle Arrest Phase	Reference
LNCaP	40 μg/mL (~124 μM)	5 days	~59%	Significant increase	-	[6][7]
22Rv1	40 μg/mL (~124 μM)	5 days	~17%	Significant increase	G2/M	[3][7]
VCaP	40 μg/mL (~124 μM)	5 days	~30%	Significant increase	G2/M	[3]
DU145	40 μg/mL (~124 μM)	5 days	~45%	Significant increase	Late S/G2-M	[3]
PC-3	40 μg/mL (~124 μM)	5 days	~25%	Significant increase	Late S/G2-M	[3]
PC-3	1, 3, 10	up to 72h	Dose-dependent decrease	Significant increase	-	[2]

Signaling Pathways

Enoxacin treatment in prostate cancer cell lines impacts several key signaling pathways, primarily revolving around miRNA biogenesis and apoptosis induction.



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Caption: **Enoxacin** signaling pathways in prostate cancer cells.

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of **enoxacin** in prostate cancer cell lines.

Cell Viability Assay (MTT Assay)

This protocol is for determining the effect of **enoxacin** on the viability of prostate cancer cells.



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